

Technical Guide: Physicochemical Properties of 5-Ethyl-2-(2-(4-nitrophenoxy)ethyl)pyridine

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Compound of Interest

Compound Name: 5-Ethyl-2-(2-(4-nitrophenoxy)ethyl)pyridine

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Introduction

5-Ethyl-2-(2-(4-nitrophenoxy)ethyl)pyridine is a key intermediate in the synthesis of the antidiabetic drug, Pioglitazone.^[1] Pioglitazone belongs to the thiazolidinedione class of drugs and functions as an insulin sensitizer. Understanding the physicochemical properties of its synthetic intermediates is crucial for process optimization, impurity profiling, and ensuring the quality and safety of the final active pharmaceutical ingredient (API). This technical guide provides a summary of the known physicochemical properties of **5-Ethyl-2-(2-(4-nitrophenoxy)ethyl)pyridine**, along with general experimental protocols for determining key parameters.

Core Physicochemical Properties

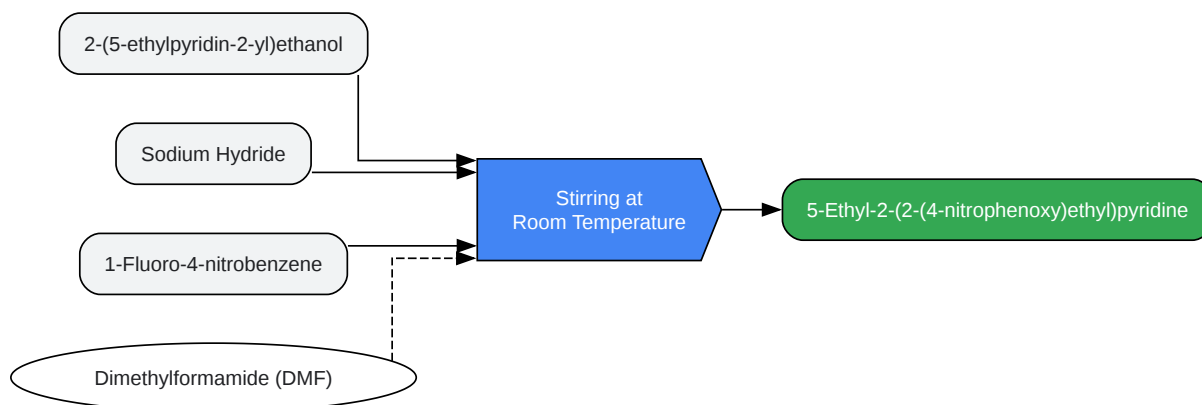
A summary of the available quantitative data for **5-Ethyl-2-(2-(4-nitrophenoxy)ethyl)pyridine** is presented in the table below. It should be noted that comprehensive experimental data for this specific intermediate is limited in publicly accessible literature.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₃	[2]
Molecular Weight	272.30 g/mol	[3]
CAS Number	85583-54-6	[3]
Appearance	Light yellow to Amber to Dark green powder to crystal	
Physical State (at 20°C)	Solid	
Melting Point	53-55 °C or 57.0 to 61.0 °C	
Purity	>98.0% (GC)	

Note: Conflicting melting point ranges have been reported. This could be due to different analytical methods or purity levels of the samples tested.

Synthesis Workflow

The synthesis of **5-Ethyl-2-(2-(4-nitrophenoxy)ethyl)pyridine** is a critical step in the production of Pioglitazone. The general workflow for its synthesis is depicted below.



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